Application Note: Preparation of Sodium 4-Hydroxybenzoate Stock Solution[1]

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Compound of Interest		
Compound Name:	*Sodium 4-hydroxybenzoate*	
CAS No.:	*114-63-6*	
Cat. No.:	*B089476*	Get Quote

Abstract & Scope

This application note details the protocol for preparing a stable, high-concentration stock solution of **Sodium 4-hydroxybenzoate** (Sodium p-hydroxybenzoate; CAS 114-63-6). Unlike its parent compound (4-hydroxybenzoic acid), the sodium salt exhibits superior aqueous solubility, making it the preferred form for introducing the 4-hydroxybenzoate moiety into aqueous systems.

Critical Scope Distinction: Researchers frequently confuse this compound with Sodium Methylparaben (Sodium methyl 4-hydroxybenzoate, CAS 5026-62-0). While both are preservatives and structurally related, they are distinct chemical entities. This guide focuses strictly on the sodium salt of the acid (CAS 114-63-6), but the solubility principles described herein are applicable to paraben salts with appropriate molecular weight adjustments.

Chemical Profile & Properties[2][3][4][5][6][7][8][9][10]

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Property	Specification
Chemical Name	Sodium 4-hydroxybenzoate
Synonyms	Sodium p-hydroxybenzoate; 4-Hydroxybenzoic acid sodium salt
CAS Number	114-63-6
Molecular Formula	$C_7H_5NaO_3$
Molecular Weight	160.10 g/mol
Solubility (Water)	>100 g/L (Freely soluble)
pH (1% Aqueous)	9.0 – 10.5 (Alkaline)
pKa (Parent Acid)	4.54 (Carboxyl group)
Appearance	White crystalline powder

Critical Considerations: The "pH Trap"

Expert Insight: The most common failure mode in using **Sodium 4-hydroxybenzoate** is precipitation upon acidification.

The sodium salt is soluble because it exists as an ionic species at high pH (>8). The parent compound, 4-hydroxybenzoic acid, has a pKa of approximately 4.54 and is poorly soluble in water.[1]

- The Risk: If you add this alkaline stock solution directly into a highly acidic buffer (e.g., pH 3.0) without adequate mixing, the local pH will drop below the pKa, causing the free acid to protonate and crash out of solution as a white precipitate.
- The Solution: Add the stock solution slowly into the target formulation with rapid stirring. Ensure the final pH of the system remains above the solubility threshold of the free acid, or use a co-solvent (ethanol/propylene glycol) if a low pH is required.

Visualization: Solubility & pH Mechanism

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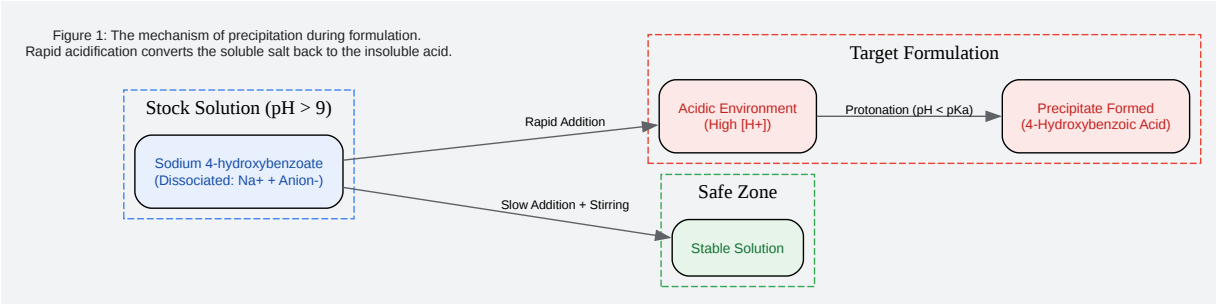

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Protocol: Preparation of 1.0 M Stock Solution (100 mL)

Target Concentration: 1.0 M (160.1 g/L) Solvent: Ultrapure Water (Type I)

Materials Required[1][3][6][8]

- **Sodium 4-hydroxybenzoate** (Purity ≥ 99%)[2]
- Ultrapure water (Milli-Q or equivalent)
- Volumetric flask (100 mL)
- Magnetic stir plate and stir bar
- 0.22 µm PES (Polyethersulfone) syringe filter (for sterilization/clarification)

Step-by-Step Procedure

- Calculation & Weighing:
  - Calculate mass required:

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- Weigh 16.01 g of **Sodium 4-hydroxybenzoate** into a weigh boat.

- Dissolution:
  - Add approximately 80 mL of ultrapure water to a clean beaker.
  - Add a magnetic stir bar and set to medium speed (avoid splashing).
  - Slowly add the weighed powder to the water.
  - Note: The dissolution is generally endothermic but rapid. The solution will be clear and colorless.[3]
- Volume Adjustment:
  - Transfer the solution quantitatively to a 100 mL volumetric flask.
  - Rinse the beaker with small aliquots of water and add to the flask.
  - Dilute to the mark with ultrapure water. Invert 5-10 times to mix.
- Filtration (Critical for Stability):
  - Although the salt is soluble, microscopic particulates may act as nucleation sites.
  - Filter the solution through a 0.22 µm PES filter into a sterile storage container.
- Storage:
  - Store at Room Temperature (20-25°C).
  - Shelf Life: Stable for 3-6 months if sealed.
  - Caution: Do not refrigerate high-concentration stocks (>1M) as crystallization may occur.

Workflow Diagram

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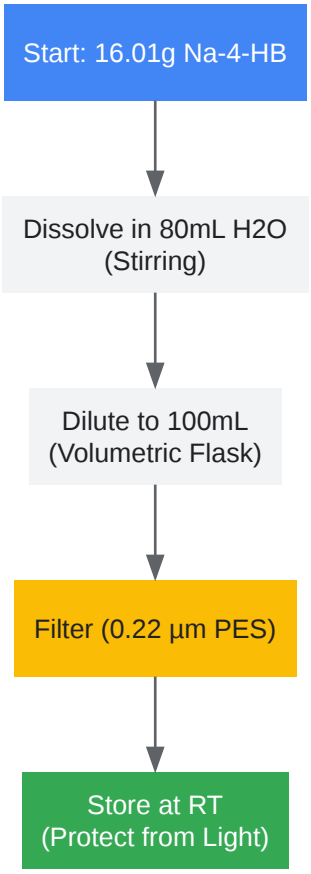

Figure 2: Preparation Workflow for 1.0 M Stock Solution

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Quality Control & Validation

To verify the concentration of the prepared stock, use UV-Vis spectrophotometry.

- Dilution Factor: Dilute the stock 1:10,000 (Final ~100 µM).
- Lambda Max (

  ): ~254 nm (pH dependent; ensure dilution solvent is buffered, e.g., PBS pH 7.4).
- Acceptance Criteria: The solution must be clear, colorless, and free of floating particulates.

Troubleshooting Guide

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Observation	Probable Cause	Corrective Action
White Precipitate upon addition to buffer	Local pH shock (pH < 4.5)	Increase stirring speed; add stock dropwise; adjust buffer pH > 5.0 if possible.
Cloudiness in Stock Solution	Impurities or Carbonation	Sodium salts can absorb CO_2 from air, forming carbonates. Filter solution; ensure water is degassed.
Crystals forming in storage	Temperature too low	Warm to 30°C to redissolve. Store at RT, not 4°C.

References

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